

Application Notes and Protocols for ML604440

Stock Solution Preparation

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Compound of Interest

Compound Name: ML604440

Cat. No.: B15582585

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

ML604440 is a potent, specific, and cell-permeable inhibitor of the proteasome $\beta 1i$ (LMP2) subunit.^{[1][2][3]} The immunoproteasome is a specialized form of the proteasome found in cells of hematopoietic origin and in other cells upon stimulation with pro-inflammatory cytokines.^[4] By selectively targeting the LMP2 subunit, **ML604440** serves as a valuable tool for investigating the role of the immunoproteasome in various physiological and pathological processes, including autoimmune diseases and inflammatory responses.^{[1][2][4]} These application notes provide a detailed protocol for the preparation of a stock solution of **ML604440** using dimethyl sulfoxide (DMSO) as a solvent, ensuring optimal solubility and stability for use in a variety of experimental settings.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **ML604440** is provided in the table below. This information is critical for accurate stock solution preparation and experimental design.

| Property | Value | Reference |
|--------------------|---|-----------|
| Molecular Formula | C ₁₇ H ₂₄ BF ₃ N ₂ O ₄ | [2] |
| Molecular Weight | 388.19 g/mol | [2] |
| CAS Number | 1140517-08-3 | [2] |
| Appearance | Solid powder | [2] |
| Solubility in DMSO | 100 mg/mL (257.61 mM) | [1][2] |

Experimental Protocols

Preparation of a 10 mM ML604440 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **ML604440** in DMSO, a commonly used concentration for in vitro experiments.[4][5]

Materials:

- **ML604440** powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated micropipettes
- Vortex mixer
- Ultrasonic bath (optional, but recommended)[1][2]
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Procedure:

- **Equilibrate Reagents:** Allow the **ML604440** powder and DMSO to equilibrate to room temperature before use. This is particularly important for the DMSO, as its viscosity changes

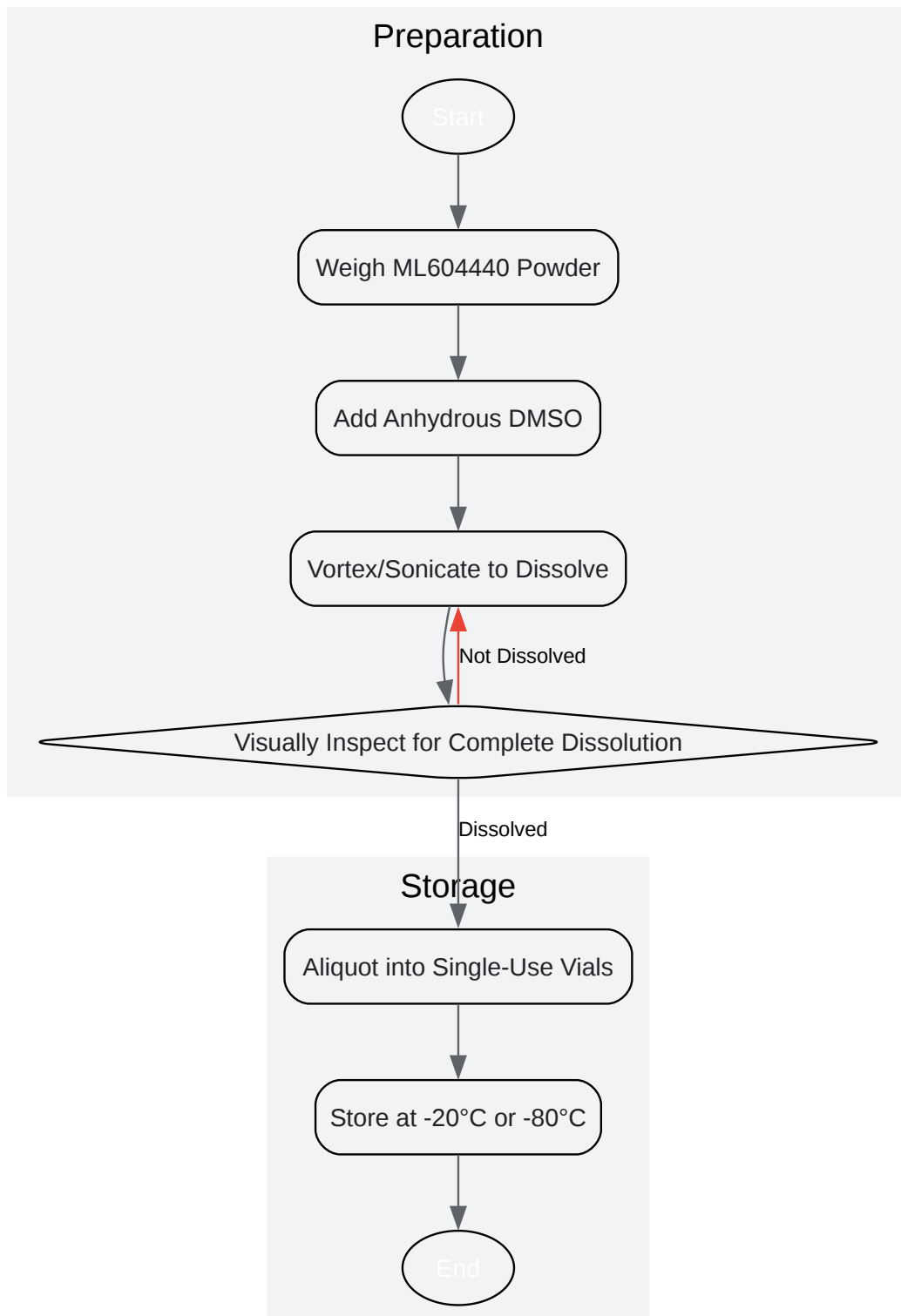
with temperature.

- Weigh **ML604440**: Accurately weigh the desired amount of **ML604440** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.88 mg of **ML604440**.
 - Calculation: $\text{Molecular Weight (388.19 g/mol)} \times \text{Molarity (0.010 mol/L)} \times \text{Volume (0.001 L)} = 0.00388 \text{ g} = 3.88 \text{ mg}$
- Dissolve in DMSO: Add the appropriate volume of DMSO to the weighed **ML604440** powder. For the example above, add 1 mL of DMSO.
- Promote Dissolution: Vortex the solution vigorously for 1-2 minutes to aid dissolution. If the compound does not fully dissolve, sonicate the solution in an ultrasonic water bath for 10-15 minutes.[1][2] Visually inspect the solution to ensure there are no visible particles.
- Aliquot for Storage: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or amber glass vials.[6]
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[1][2][6]

Note on DMSO Concentration in Final Assays: When preparing working solutions for cell-based assays, ensure the final concentration of DMSO is kept low (typically below 0.5%) to avoid solvent-induced cytotoxicity.[6][7]

Workflow for ML604440 Stock Solution Preparation

Workflow for ML604440 Stock Solution Preparation

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Caption: A flowchart illustrating the key steps for preparing a stock solution of **ML604440** in DMSO.

Signaling Pathway and Mechanism of Action

ML604440 exerts its biological effects by inhibiting the LMP2 ($\beta 1i$) subunit of the immunoproteasome. This inhibition has several downstream consequences that are relevant to its use in immunology and autoimmune disease research.

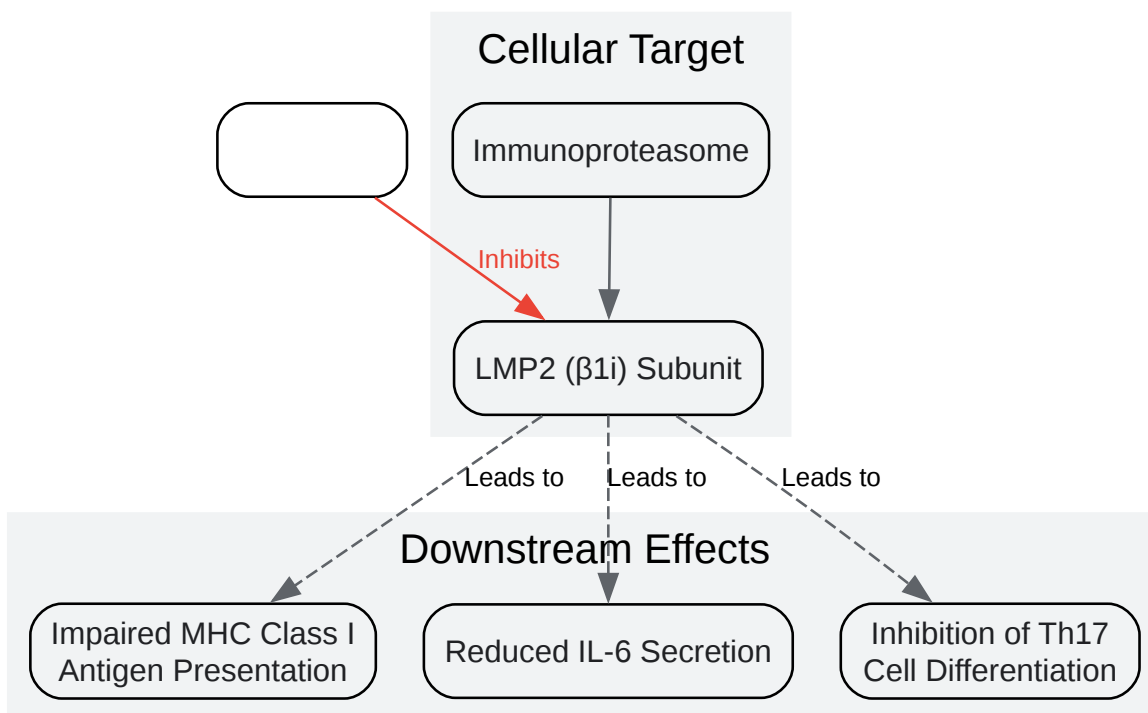
Key Effects of **ML604440**-Mediated LMP2 Inhibition:

- **Impaired MHC Class I Antigen Presentation:** The immunoproteasome is crucial for generating peptides from intracellular antigens for presentation by MHC class I molecules. Inhibition of LMP2 can alter the repertoire of presented peptides, thereby affecting T-cell responses.^[4]
- **Modulation of Cytokine Secretion:** Inhibition of the immunoproteasome has been shown to reduce the secretion of pro-inflammatory cytokines such as IL-6.^[4]
- **Inhibition of T Helper 17 (Th17) Cell Differentiation:** The differentiation of naïve CD4⁺ T cells into pro-inflammatory Th17 cells can be suppressed by immunoproteasome inhibition.^[4]

It has been observed that the co-inhibition of both LMP2 and LMP7 ($\beta 5i$) subunits of the immunoproteasome can lead to synergistic effects in the treatment of autoimmune diseases.^[4]

Signaling Pathway of ML604440 Action

Mechanism of Action of ML604440



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Caption: A diagram illustrating the inhibitory action of **ML604440** on the LMP2 subunit and its downstream effects.

Quantitative Data Summary

The following tables provide a quick reference for preparing various concentrations of **ML604440** stock solutions and recommended storage conditions.

Table 1: Preparation of **ML604440** Stock Solutions in DMSO

| Desired Concentration | Mass of ML604440 for 1 mL of DMSO | Mass of ML604440 for 5 mL of DMSO | Mass of ML604440 for 10 mL of DMSO |
|-----------------------|-----------------------------------|-----------------------------------|------------------------------------|
| 1 mM | 0.388 mg | 1.94 mg | 3.88 mg |
| 5 mM | 1.94 mg | 9.70 mg | 19.41 mg |
| 10 mM | 3.88 mg | 19.41 mg | 38.82 mg |
| 100 mM | 38.82 mg | 194.10 mg | 388.19 mg |

Table 2: Storage and Stability of **ML604440** Solutions

| Storage Condition | Powder | In DMSO | Reference |
|-------------------|---------|----------|-----------|
| -20°C | 3 years | 1 month | [2][6] |
| 4°C | 2 years | - | [2][6] |
| -80°C | - | 6 months | [1][2][6] |

Note: It is strongly recommended to avoid repeated freeze-thaw cycles of the stock solution to maintain its stability and efficacy.[6] Aliquoting into single-use volumes is the best practice.

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